

Long-term storage and stability of CT1113 stocks

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Compound of Interest

Compound Name: CT1113

Cat. No.: B12377666

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Technical Support Center: CT1113

Welcome to the technical support center for **CT1113**, a potent inhibitor of USP28 and USP25. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, stability, and effective use of **CT1113** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **CT1113** powder?

For optimal stability, solid **CT1113** should be stored in a tightly sealed container in a dry place, protected from light. For long-term storage, it is recommended to store the solid compound at -20°C.

Q2: How should I prepare and store stock solutions of **CT1113**?

CT1113 stock solutions are typically prepared in dimethyl sulfoxide (DMSO).[1] To ensure stability and minimize degradation, it is crucial to aliquot the stock solution into single-use volumes and store them at -80°C.[1] This practice helps to avoid repeated freeze-thaw cycles, which can compromise the integrity of the compound.[1]

Q3: What is the stability of **CT1113** stock solutions at different temperatures?

Based on available data, the stability of **CT1113** stock solutions is as follows:

- -80°C: Stable for up to 6 months.[\[1\]](#)
- -20°C: Stable for up to 1 month.[\[1\]](#)

It is strongly advised to use the solution within these timeframes to ensure experimental reproducibility.

Q4: Can I store diluted working solutions of **CT1113**?

It is not recommended to store diluted working solutions for extended periods. Fresh dilutions should be prepared from the frozen stock solution for each experiment to ensure the accuracy and reliability of the results.

Q5: I observed precipitation in my **CT1113** stock solution after thawing. What should I do?

If precipitation is observed, gently warm the vial to 37°C and vortex briefly to redissolve the compound. If the precipitate does not dissolve, it may indicate degradation or solvent evaporation, and it is advisable to use a fresh aliquot.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent or weaker than expected experimental results.	1. Degraded CT1113 stock: Improper storage or multiple freeze-thaw cycles. 2. Inaccurate concentration: Pipetting error or solvent evaporation.	1. Prepare a fresh stock solution from solid CT1113. Ensure proper aliquoting and storage at -80°C. 2. Verify the concentration of your stock solution. Use calibrated pipettes and ensure vials are tightly sealed.
Precipitation of CT1113 in cell culture media.	1. Low solubility in aqueous media: CT1113 is a hydrophobic molecule. 2. High final concentration: Exceeding the solubility limit in the final working solution.	1. Ensure the final DMSO concentration in your cell culture media is low (typically $\leq 0.1\%$) to maintain solubility and minimize solvent toxicity. 2. Perform a solubility test to determine the optimal working concentration range in your specific experimental setup.
No observable effect in a known CT1113-sensitive cell line.	1. Inactive compound: See "Inconsistent results" above. 2. Cell line integrity: Mycoplasma contamination or genetic drift affecting the target pathway. 3. Incorrect experimental conditions: Suboptimal incubation time or cell density.	1. Use a fresh aliquot of CT1113 and validate its activity in a positive control experiment. 2. Regularly test your cell lines for mycoplasma contamination. Use early passage cells for experiments. 3. Optimize experimental parameters such as treatment duration and cell seeding density.

Data Presentation

Table 1: Long-Term Storage Stability of **CT1113** Stock Solutions

Storage Temperature	Recommended Solvent	Maximum Storage Duration	Key Considerations
-20°C	DMSO	1 month[1]	Aliquot to avoid freeze-thaw cycles.
-80°C	DMSO	6 months[1]	Preferred for long-term storage.

Experimental Protocols

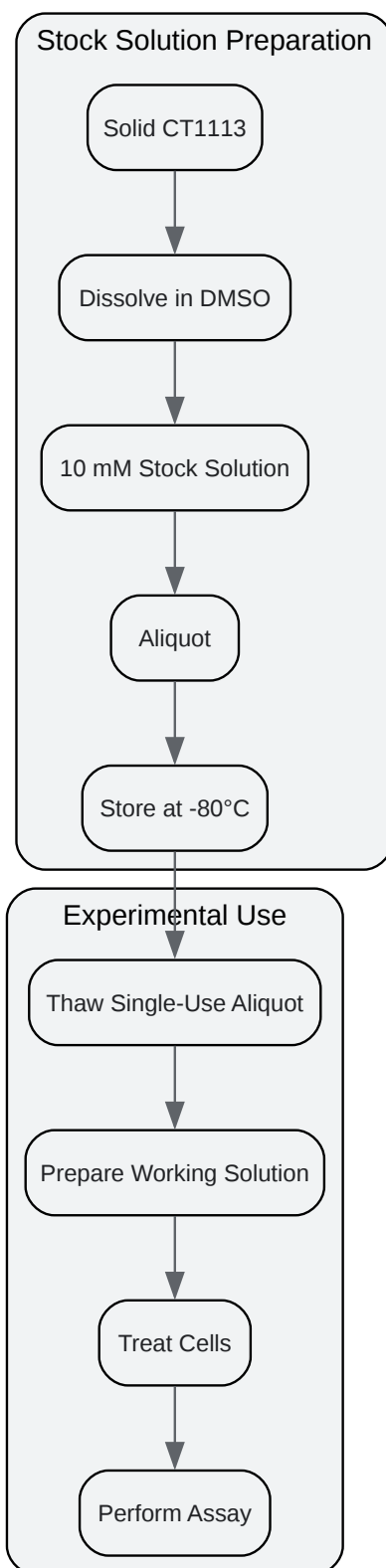
Protocol 1: Preparation of CT1113 Stock Solution (10 mM)

- Materials:
 - CT1113 (solid)
 - Anhydrous Dimethyl sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes
- Procedure:
 - Allow the vial of solid **CT1113** to equilibrate to room temperature before opening.
 - Calculate the required volume of DMSO to achieve a 10 mM concentration. The molecular weight of **CT1113** is 463.55 g/mol .
 - Add the calculated volume of DMSO to the vial of **CT1113**.
 - Vortex thoroughly until the solid is completely dissolved. Gentle warming to 37°C can aid dissolution.
 - Aliquot the stock solution into single-use, light-protected tubes.
 - Store the aliquots at -80°C.

Protocol 2: Western Blot Analysis for NOTCH1 Destabilization

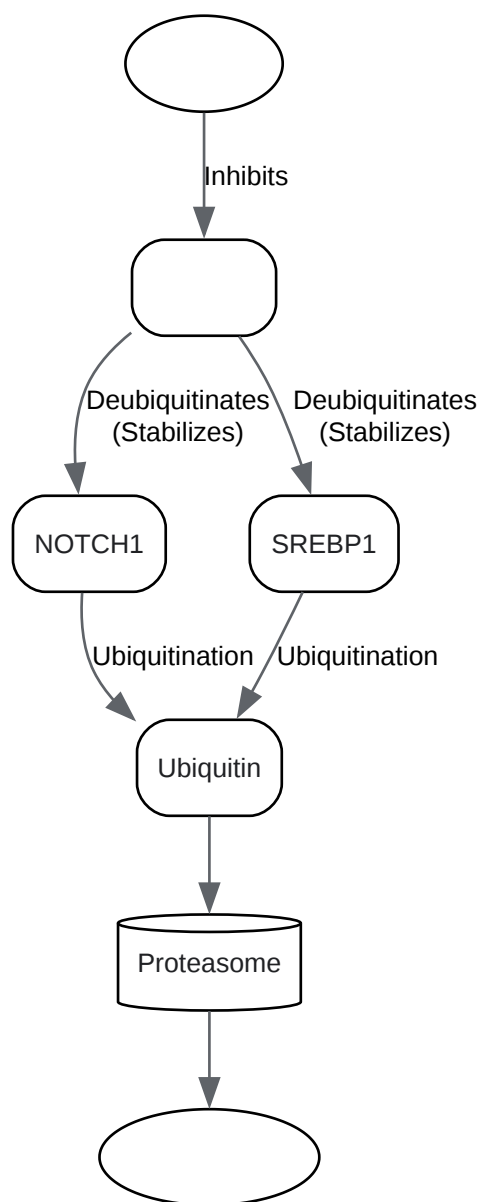
- Cell Treatment:
 1. Plate a **CT1113**-sensitive cell line (e.g., a T-ALL cell line with activated NOTCH1 signaling) at an appropriate density.
 2. The following day, treat the cells with varying concentrations of **CT1113** (e.g., 0, 1, 5, 10 μ M) for a predetermined time (e.g., 24 hours).
- Protein Extraction:
 1. Wash the cells with ice-cold PBS.
 2. Lyse the cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
 3. Centrifuge the lysates to pellet cell debris and collect the supernatant.
- Western Blotting:
 1. Determine the protein concentration of each lysate using a BCA assay.
 2. Denature equal amounts of protein by boiling in Laemmli sample buffer.
 3. Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
 4. Block the membrane and probe with primary antibodies against cleaved NOTCH1 (Val1744) and a loading control (e.g., GAPDH or β -actin).
 5. Incubate with the appropriate HRP-conjugated secondary antibodies.
 6. Visualize the protein bands using an enhanced chemiluminescence (ECL) substrate.

Visualizations



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Caption: Experimental workflow for **CT1113** from preparation to use.



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Caption: Simplified signaling pathway of **CT1113** action.

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References

- 1. medchemexpress.com [medchemexpress.com]
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